

4-methylthiophene-2-ylmethanol CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-METHYLTHIOPHENE 2-YLMETHANOL

Cat. No.: B1304813

[Get Quote](#)

Technical Guide: 4-Methylthiophene-2-ylmethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-methylthiophene-2-ylmethanol (CAS No: 74395-18-9), a key heterocyclic building block in organic and medicinal chemistry. This document details its chemical structure, physicochemical properties, a detailed experimental protocol for its synthesis, and its applications in drug discovery and development.

Core Compound Information

4-Methylthiophene-2-ylmethanol is a substituted thiophene derivative that serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its structure features a thiophene ring, which is a recognized privileged scaffold in medicinal chemistry, with a methyl group at the 4-position and a hydroxymethyl group at the 2-position.

Chemical Structure:

- IUPAC Name: (4-Methylthiophen-2-yl)methanol
- CAS Number: 74395-18-9

- Molecular Formula: C₆H₈OS
- SMILES: Cc1cc(cs1)CO

Physicochemical Data

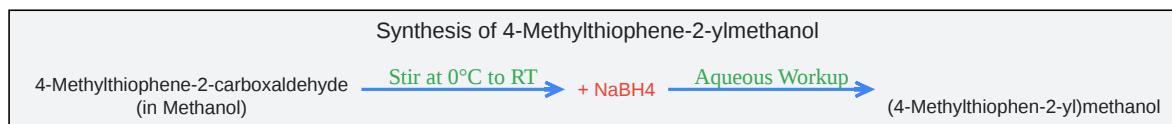
While specific experimental data for 4-methylthiophene-2-ylmethanol is not extensively published, the properties of its immediate precursor, 4-methylthiophene-2-carboxaldehyde, are well-documented and provide a useful reference.

Property	4-Methylthiophene-2-carboxaldehyde	4-Methylthiophene-2-ylmethanol
CAS Number	6030-36-0	74395-18-9[1]
Molecular Weight	126.18 g/mol	128.20 g/mol
Molecular Formula	C ₆ H ₆ OS	C ₆ H ₈ OS
Boiling Point	88-92 °C at 5 mmHg	Data not available
Density	1.025 g/mL at 25 °C	Data not available
Refractive Index (n _{20/D})	1.578	Data not available
Appearance	Liquid	Data not available

Experimental Protocols: Synthesis

A common and efficient method for the synthesis of 4-methylthiophene-2-ylmethanol is the reduction of its corresponding aldehyde, 4-methylthiophene-2-carboxaldehyde. Sodium borohydride (NaBH₄) is a mild and selective reducing agent suitable for this transformation.[2][3]

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of 4-methylthiophene-2-ylmethanol via reduction of the corresponding aldehyde.

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-methylthiophene-2-carboxaldehyde (1.0 eq) in methanol (10 volumes). Cool the solution to 0 °C in an ice bath.
- **Addition of Reducing Agent:** To the stirred solution, add sodium borohydride (NaBH₄) (1.2 eq) portion-wise, maintaining the temperature below 10 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cool the mixture back to 0 °C and slowly add aqueous ammonium chloride (NH₄Cl) solution or 1N HCl to quench the excess NaBH₄.^[3] Stir for an additional 30 minutes.
- **Extraction:** Extract the resulting mixture with dichloromethane (DCM) or ethyl acetate (2 x 10 volumes).
- **Washing and Drying:** Combine the organic layers and wash with water and then with brine solution. Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- **Purification:** Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product. The product can be further purified by column chromatography on silica gel if necessary.

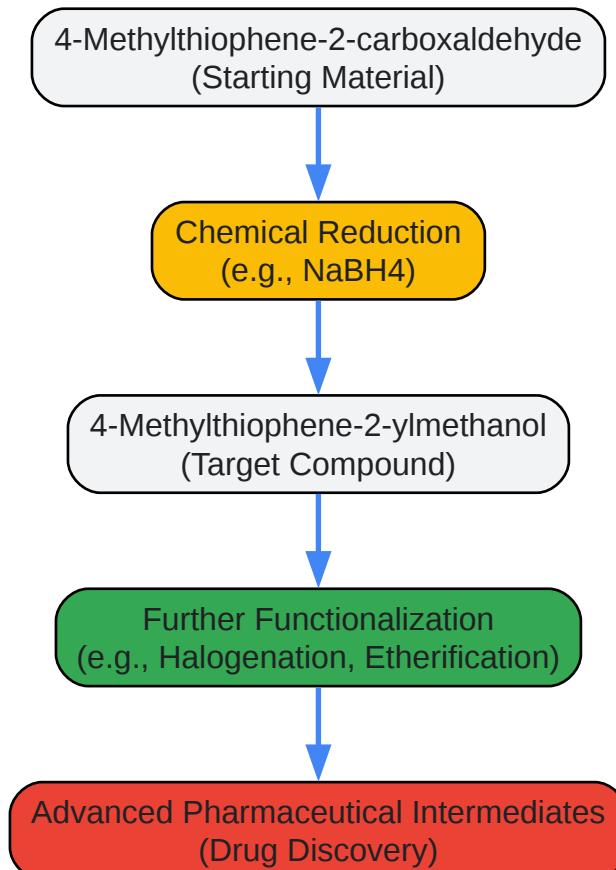
Applications in Drug Development

Thiophene and its derivatives are considered privileged structures in medicinal chemistry due to their wide range of biological activities. They are often used as bioisosteres for phenyl rings, offering modulated physicochemical properties and metabolic profiles.

- **Scaffold for Bioactive Molecules:** The thiophene nucleus is present in numerous FDA-approved drugs with diverse therapeutic applications, including anti-inflammatory, antimicrobial, and anticancer agents.
- **Building Block for Novel Compounds:** As a functionalized thiophene, 4-methylthiophene-2-ylmethanol serves as a crucial starting material for the synthesis of more complex heterocyclic compounds. The hydroxymethyl group provides a reactive handle for various chemical transformations, such as etherification, esterification, and conversion to halides, enabling its incorporation into larger drug candidates.[\[1\]](#)

Logical Workflow

The following diagram illustrates the logical workflow from the precursor to the final product and its potential application in the synthesis of advanced pharmaceutical intermediates.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. organic-synthesis.com [organic-synthesis.com]
- To cite this document: BenchChem. [4-methylthiophene-2-ylmethanol CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1304813#4-methylthiophene-2-ylmethanol-cas-number-and-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com